

Proper Disposal of Climarapro®: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Climarapro

Cat. No.: B12716886

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For researchers, scientists, and drug development professionals utilizing **Climarapro®** (estradiol/levonorgestrel transdermal system), adherence to proper disposal procedures is crucial for maintaining laboratory safety and minimizing environmental impact. This guide provides essential, step-by-step instructions for the appropriate handling and disposal of used **Climarapro®** patches, based on the available safety information.

Immediate Safety and Disposal Protocol

The primary safety concern with used **Climarapro®** patches is the presence of residual active hormones.^{[1][2]} To mitigate the risk of unintended exposure to personnel and the environment, a specific disposal procedure should be followed.

Step-by-Step Disposal Procedure:

- **Careful Removal:** When removing the patch from the skin, do so slowly and carefully to avoid skin irritation.^[1]
- **Adhesive Residue Management:** Should any adhesive remain on the skin, allow the area to dry for 15 minutes. Gently rub the area with an oil-based cream or lotion to remove the residue.^[1]
- **Folding for Containment:** Immediately after removal, fold the used patch in half so that the adhesive side sticks to itself. This encapsulates the remaining drug and minimizes the potential for accidental exposure.

- **Final Disposal:** The folded patch should then be discarded in a waste container. For a laboratory setting, it is recommended to dispose of the folded patch in a designated pharmaceutical waste container to ensure it is handled appropriately according to institutional and local regulations.

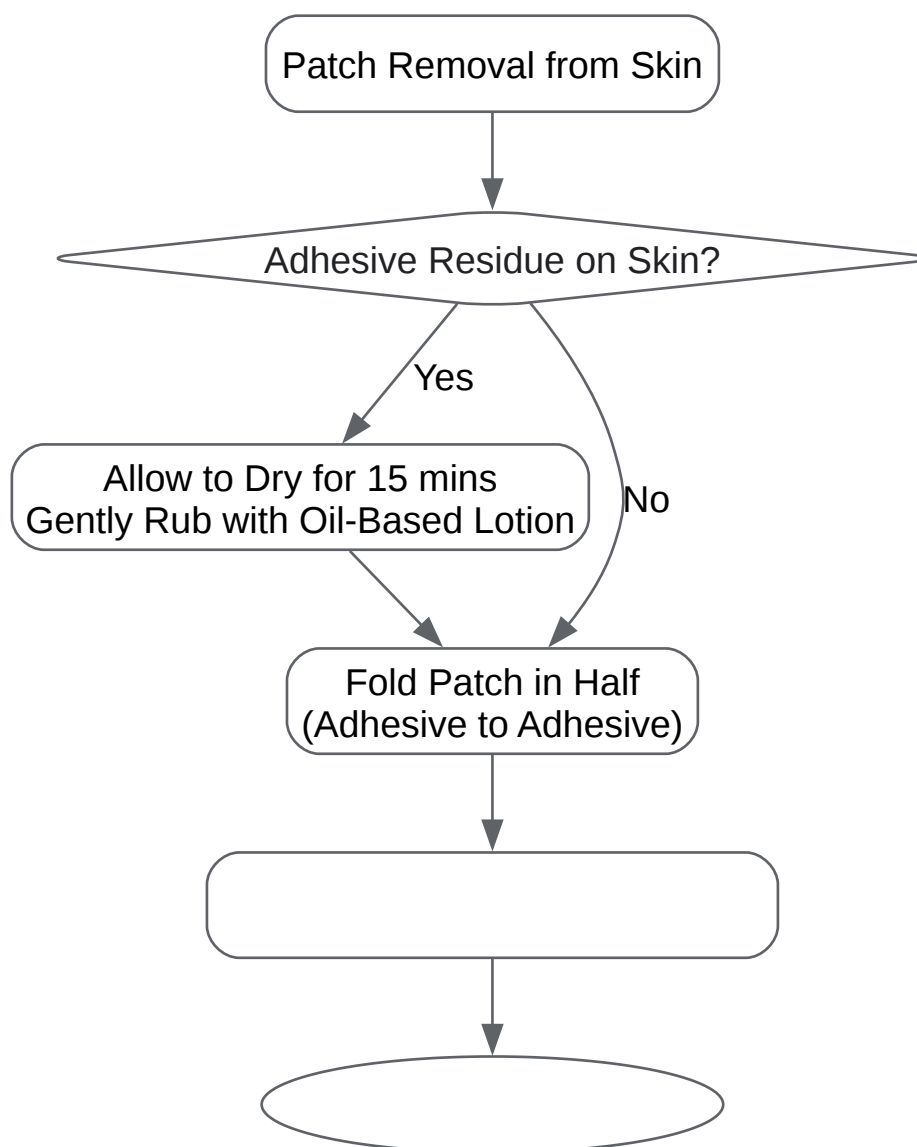
Key Product Information

While specific quantitative data for disposal is not publicly available, the following table summarizes key specifications of the **Climarapro®** patch.

Feature	Specification
Active Ingredients	Estradiol, Levonorgestrel
Dosage Delivery	0.045 mg/day estradiol and 0.015 mg/day levonorgestrel
Total Drug Content per Patch	4.4 mg of estradiol and 1.39 mg of levonorgestrel

Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of a used **Climarapro®** patch.



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Climarapro® Patch Disposal Workflow

Important Considerations for a Laboratory Setting:

While the general guidance is to dispose of the folded patch in household trash, for a research or laboratory environment, a more stringent approach is warranted. Disposing of the patch in a dedicated pharmaceutical waste stream ensures compliance with regulations governing laboratory waste and minimizes the environmental impact of the active hormonal ingredients.

It is important to note that a detailed Safety Data Sheet (SDS) with specific disposal information for **Climarapro®** in a laboratory or research context was not identified in publicly available

resources. Therefore, the procedures outlined above are based on the manufacturer's instructions for patient use, adapted with best practices for a professional laboratory setting. Always consult your institution's environmental health and safety department for specific guidance on pharmaceutical waste disposal.

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References

- 1. accessdata.fda.gov [accessdata.fda.gov]
- 2. labeling.bayerhealthcare.com [labeling.bayerhealthcare.com]
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